

sulprofos oxon environmental persistence

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Sulprofos oxon*

CAS No.: 38527-90-1

Cat. No.: B1606798

[Get Quote](#)

An In-Depth Technical Guide to the Environmental Persistence of **Sulprofos Oxon**

Introduction

Sulprofos, an organothiophosphate insecticide, has been utilized in agriculture to control a variety of insect pests.[1] Like many organophosphates, its mode of action involves the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects and mammals.[2][3] The environmental and toxicological significance of sulprofos, however, extends beyond the parent compound. Through metabolic and environmental oxidation, the thiophosphate (P=S) moiety of sulprofos is converted to its phosphate oxygen analog, or "oxon" (P=O), forming **sulprofos oxon**. [4][5]

This transformation is a critical activation step, as the oxon analogs of organophosphates are generally more potent inhibitors of AChE than their parent thiophosphate counterparts.[6] Consequently, understanding the environmental persistence of **sulprofos oxon** is paramount for a comprehensive assessment of the ecological risks associated with sulprofos use. This technical guide provides a detailed examination of the factors governing the stability, degradation, and ultimate fate of **sulprofos oxon** in the environment, offering insights for researchers, environmental scientists, and regulatory professionals.

Physicochemical Properties and Environmental Distribution

The environmental behavior of a compound is fundamentally linked to its physicochemical properties. While specific experimental data for **sulprofos oxon** is limited, its properties can be inferred from the parent compound, sulprofos, and analogous organophosphate oxons.

Sulprofos itself is characterized as a tan-colored liquid with low water solubility and a high octanol-water partition coefficient ($\log K_{ow} = 5.48$), indicating a strong tendency to partition into organic matter and fatty tissues.^[1] This high lipophilicity results in very low mobility in soil, with high organic carbon-water partitioning coefficient (K_{oc}) values reported between 12,000 and 13,500.^[1] It is therefore expected that **sulprofos oxon** will exhibit similar partitioning behavior, preferentially adsorbing to soil organic matter and sediment rather than remaining in the aqueous phase. This adsorption is a key factor influencing its persistence, as it can reduce the availability of the compound for degradation processes like hydrolysis and photolysis.^[1]

The transformation from sulprofos to **sulprofos oxon** involves the replacement of a sulfur atom with an oxygen atom, which can slightly alter properties like polarity and vapor pressure, but the overall lipophilic character is expected to remain high.

Environmental Degradation Pathways

The persistence of **sulprofos oxon** in the environment is determined by its susceptibility to various degradation processes, which can be broadly categorized as abiotic and biotic. The overall degradation of the parent compound, sulprofos, involves a complex interplay of these pathways, leading to several key metabolites, including the oxon.

Formation of Sulprofos Oxon

The primary mechanism for the formation of **sulprofos oxon** in the environment is oxidative desulfonation. This can occur through several processes:

- **Photochemical Oxidation:** In the atmosphere, vapor-phase sulprofos is rapidly degraded by photochemically-produced hydroxyl radicals, with an estimated half-life of about 4 hours.^[1] This process can contribute to the formation of **sulprofos oxon**.^[5]

- **Metabolic Activation:** In soil and aquatic systems, aerobic metabolism by microorganisms can facilitate the oxidation of sulprofos to its oxon form.[5] This is a common metabolic pathway for organothiophosphate pesticides.[7]

Abiotic Degradation of Sulprofos and its Metabolites

1. **Hydrolysis:** Hydrolysis is a significant degradation pathway for organophosphates in aqueous environments. The rate of hydrolysis is highly dependent on pH and temperature.[1][8] For the parent compound, sulprofos, hydrolysis half-lives at 22°C are 26 days at pH 4, 151 days at pH 7, and 51 days at pH 9.[1]

For oxon analogs, hydrolysis can also be a primary route of detoxification. For instance, studies on chlorpyrifos-oxon, a structurally similar compound, show that it hydrolyzes substantially faster than its parent thiophosphate.[5] The half-life of chlorpyrifos-oxon is reported to be 5 days at pH 7, 20.9 days at pH 8, and 6.7 days at pH 9.[5][9][10] It is reasonable to infer that **sulprofos oxon** also undergoes hydrolysis, likely at a faster rate than sulprofos under neutral to alkaline conditions, yielding 4-(methylthio)phenol and the corresponding phosphoric acid derivative.

2. **Photolysis:** Direct photolysis plays a crucial role in the degradation of sulprofos on surfaces. When exposed to direct sunlight, thin films of sulprofos have a half-life of less than two days.[1] This suggests that **sulprofos oxon**, if present on soil or plant surfaces, would also be susceptible to photodegradation. For other organophosphates, photolysis is a confirmed degradation route for their oxon forms.[5]

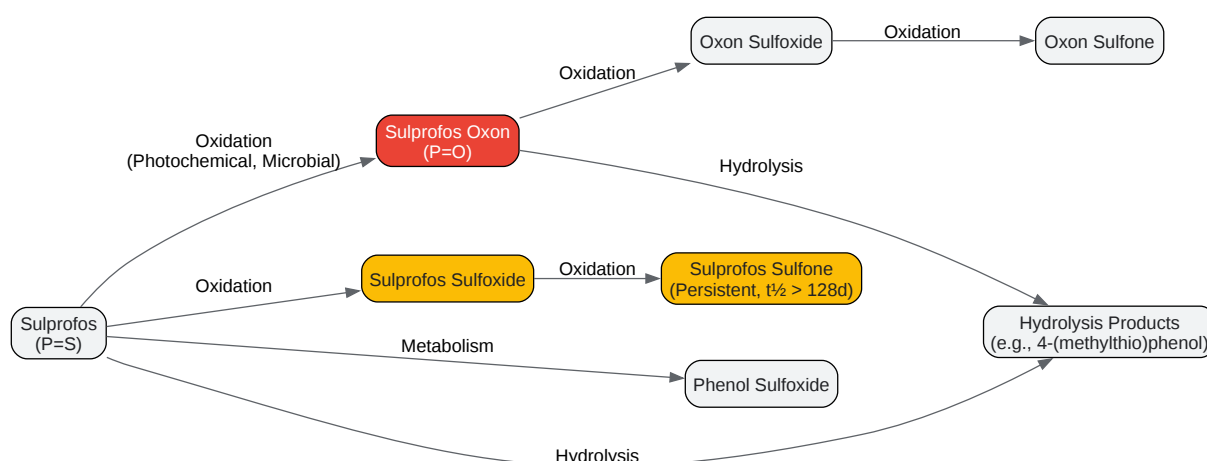
Biotic Degradation

Microbial activity is a key driver of pesticide degradation in soil and water.[11][12] While the degradation of sulprofos in soil is considered to be primarily driven by physicochemical pathways, microbial action does contribute.[4] However, few microbial groups appear capable of degrading sulprofos effectively.[4]

Under aerobic soil conditions, the half-life of sulprofos ranges from one to four weeks.[4] The major metabolites formed are sulprofos sulfoxide and sulprofos sulfone, which are notably persistent with half-lives exceeding 128 days.[4] The degradation of sulprofos is significantly slower under anaerobic conditions, with a half-life of approximately 20-30 weeks.[4]

Data on the specific microbial degradation of **sulprofos oxon** is lacking. However, based on studies of other organophosphates, it is expected that soil microorganisms can hydrolyze the oxon.[5] For example, chlorpyrifos-oxon is considered non-persistent in soil under aerobic conditions, with a half-life of less than one day.[5] This rapid degradation suggests that once formed, **sulprofos oxon** may be quickly broken down by soil microbes, although its primary degradation products and their persistence are not well-documented.

The overall degradation pathway is visualized in the diagram below.



[Click to download full resolution via product page](#)

Figure 1: Proposed degradation pathway of Sulprofos. (Within 100 characters)

Summary of Environmental Persistence Data

The persistence of a pesticide is often quantified by its half-life (DT50), the time it takes for 50% of the initial concentration to dissipate.[13] The following tables summarize available and

inferred persistence data for sulprofos and its key degradation products.

Table 1: Environmental Half-Life of Sulprofos

Environmental Matrix	Condition	Half-Life (DT50)	Reference(s)
Soil	Aerobic	0.5 - 4 weeks	[1][4]
Soil	Anaerobic	20 - 30 weeks	[4]
Water (Hydrolysis)	pH 4 (22°C)	26 days	[1]
Water (Hydrolysis)	pH 7 (22°C)	151 days	[1]
Water (Hydrolysis)	pH 9 (22°C)	51 days	[1]
Estuarine Water	-	19.5 days	[1]
Sediment/Water Slurry	-	3.5 days	[1]
Surface Film	Sunlight	< 2 days	[1]

| Atmosphere | vs. OH radicals | ~4 hours [[1] |

Table 2: Persistence of Major Sulprofos Metabolites and an Oxon Analog

Compound	Environmental Matrix	Condition	Half-Life (DT50)	Reference(s)
Sulprofos Sulfoxide	Soil	Aerobic	> 128 days	[4]
Sulprofos Sulfone	Soil	Aerobic	> 128 days	[4]
Sulprofos Oxon (Inferred)	Soil	Aerobic	< 1 day (by analogy)	[5]
Chlorpyrifos Oxon (Analog)	Soil	Aerobic	< 1 day	[5]
Chlorpyrifos Oxon (Analog)	Water (Hydrolysis, pH 7)	25°C	5 days	[5]
Chlorpyrifos Oxon (Analog)	Water (Hydrolysis, pH 8)	23°C	20.9 days	[9][10]

| Chlorpyrifos Oxon (Analog) | Water (Hydrolysis, pH 9) | 23°C | 6.7 days |[9][10] |

Analytical Methodologies for Environmental Monitoring

Accurate assessment of **sulprofos oxon**'s persistence requires robust analytical methods capable of detecting and quantifying the parent compound and its metabolites at low concentrations in complex environmental matrices.

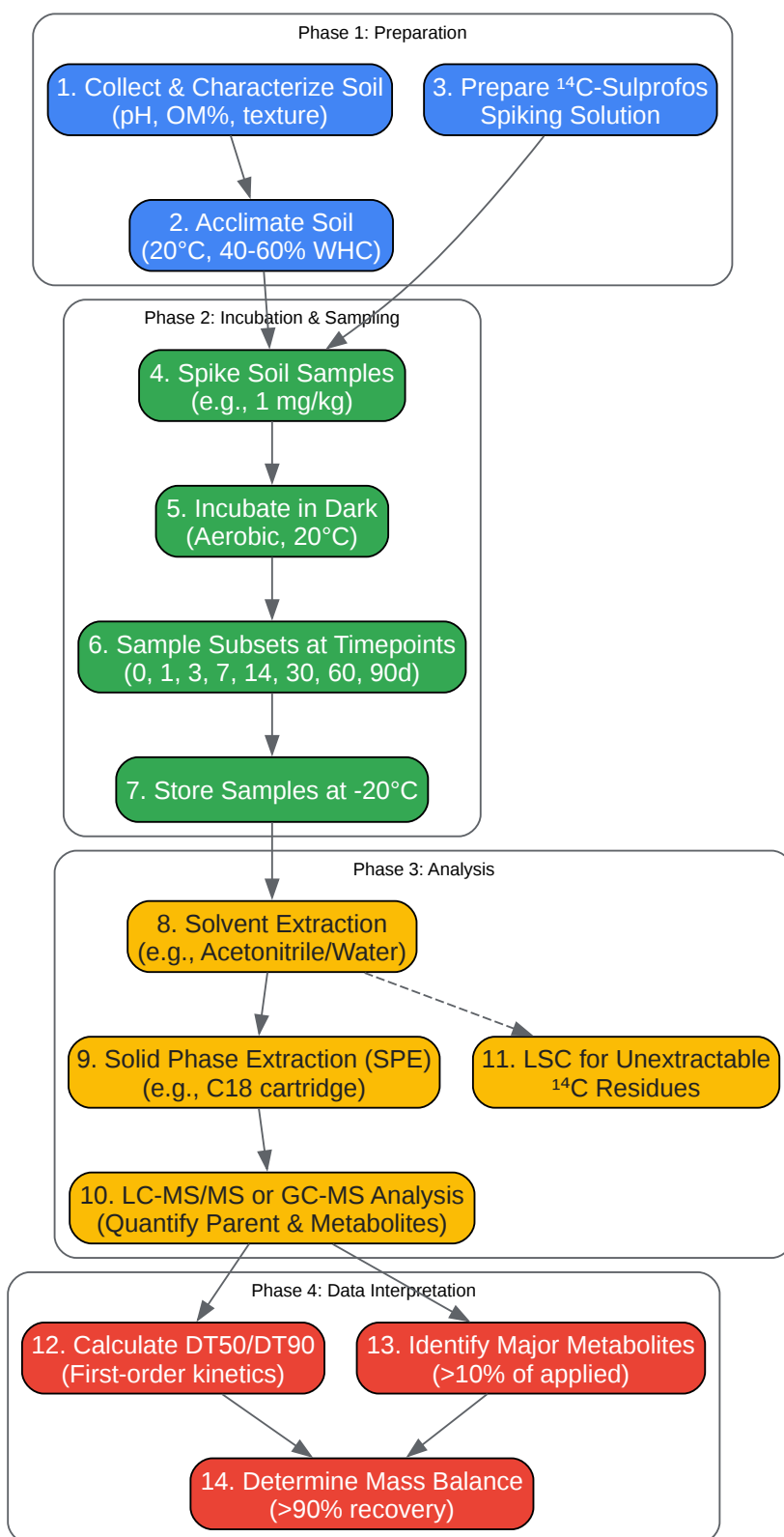
Core Technique: Chromatography Coupled with Mass Spectrometry

Gas Chromatography (GC) and Liquid Chromatography (LC) coupled with Mass Spectrometry (MS) are the cornerstone techniques for the analysis of organophosphate pesticides and their metabolites.[14][15]

- GC-MS: Provides excellent sensitivity and selectivity, particularly for volatile and semi-volatile compounds like sulprofos and its oxon. USEPA Method 8141B is a standard method for organophosphorus pesticide analysis.[16] Detectors like the Pulsed Flame Photometric Detector (PFPD) offer high selectivity for phosphorus and sulfur-containing compounds.[16]
- LC-MS/MS: Ideal for more polar, less volatile, or thermally labile metabolites. It offers high sensitivity and specificity, making it suitable for complex matrices like soil and water extracts. [17]

Experimental Protocol: Soil Persistence Study Workflow

The following protocol outlines a self-validating system for assessing the aerobic soil metabolism of sulprofos and the formation/degradation of **sulprofos oxon**.



[Click to download full resolution via product page](#)

Figure 2: Workflow for an aerobic soil metabolism study. (Within 100 characters)

Step-by-Step Methodology:

- Soil Preparation:
 - Select and characterize a representative soil type (e.g., sandy loam).[4]
 - Sieve the soil and adjust moisture to 40-60% of its water-holding capacity.
 - Pre-incubate the soil in the dark at a constant temperature (e.g., 20°C) for 7-14 days to allow microbial populations to stabilize.
- Application of Test Substance:
 - Prepare a stock solution of sulprofos (radiolabeled, e.g., with ^{14}C , for mass balance) in a suitable solvent.
 - Apply the solution to replicate soil samples to achieve the desired concentration, ensuring even distribution. Include sterile control samples (e.g., autoclaved soil) to differentiate between biotic and abiotic degradation.
- Incubation:
 - Place the treated soil samples in flow-through metabolism chambers that allow for aeration and trapping of volatile organics and $^{14}\text{CO}_2$.
 - Incubate in the dark at a constant temperature (20°C).
- Sampling and Extraction:
 - At predetermined intervals (e.g., 0, 1, 3, 7, 14, 30, 60, and 90 days), sacrifice replicate samples.
 - Extract the samples using an appropriate solvent system (e.g., acetonitrile/water). The extraction efficiency must be validated.
- Analysis:

- Analyze the extracts using a validated LC-MS/MS or GC-MS method to quantify sulprofos, **sulprofos oxon**, sulprofos sulfoxide, and sulprofos sulfone.[18]
- Use reference standards for positive identification and quantification.
- Determine the amount of non-extractable (bound) residues and volatile products through combustion analysis and liquid scintillation counting (LSC).
- Data Analysis:
 - Plot the concentration of sulprofos and its metabolites over time.
 - Calculate the dissipation half-lives (DT50) for the parent compound and metabolites using appropriate kinetic models (e.g., single first-order).
 - Perform a mass balance calculation at each time point to ensure the recovery of the applied radioactivity is within an acceptable range (typically 90-110%), which validates the protocol's integrity.

Conclusion

The environmental persistence of **sulprofos oxon** is a critical, yet understudied, aspect of the overall ecological risk profile of its parent insecticide, sulprofos. While sulprofos itself can persist in soil for weeks and in water for months under certain conditions, its degradation leads to the formation of highly persistent sulfoxide and sulfone metabolites.[1][4] The oxon, formed through environmental oxidation, is the more toxicologically active compound.

Based on data from analogous organophosphates, it is hypothesized that **sulprofos oxon** is significantly less persistent in the environment than its parent compound, particularly in microbially active soils where its half-life may be less than a day.[5] Its degradation is likely driven by rapid hydrolysis (especially under alkaline conditions) and microbial metabolism. However, the formation of its own oxidized metabolites (oxon sulfoxide and oxon sulfone) remains a possibility that warrants further investigation.[4] A comprehensive understanding of its environmental fate requires specific studies that follow rigorous, self-validating analytical protocols to accurately quantify its formation and degradation kinetics across relevant environmental matrices.

References

- National Institutes of Health. (n.d.). Sulprofos. PubChem. Retrieved February 23, 2026, from [\[Link\]](#)
- University of Hertfordshire. (n.d.). Sulprofos (Ref: NTN 9306). Agriculture and Environment Research Unit (AERU). Retrieved February 23, 2026, from [\[Link\]](#)
- U.S. Environmental Protection Agency. (1980). Sulprofos (O-Ethyl O-(4-(methylthio)phenyl) S-propyl phosphorodithioate): Pesticide Registration Standard. EPA NEPS. Retrieved February 23, 2026, from [\[Link\]](#)
- Singh, B. K., & Walker, A. (2006). Microbial degradation of organophosphorus compounds. FEMS Microbiology Reviews, 30(3), 428–471. [\[Link\]](#)
- Barra Caracciolo, A., et al. (2017). Degradation of sulfonamides as a microbial resistance mechanism. PubMed. [\[Link\]](#)
- Academia.edu. (n.d.). Advances in Analytical Methods for Organophosphorus Pesticide Detection. Retrieved February 23, 2026, from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Environmental Transport and Fate Data Analysis for Chlorpyrifos. Retrieved February 23, 2026, from [\[Link\]](#)
- ResearchGate. (2021). Environmental Influences on the Stability of two Chlorpyrifos Formulations, with a Focus on Sulfotep Content. Retrieved February 23, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Neonicotinoid insecticide sulfoxaflor in the environment: a critical review of environmental fate, degradation mechanism, and toxic effects. Retrieved February 23, 2026, from [\[Link\]](#)
- Inchem.org. (n.d.). Toxicological evaluations. Retrieved February 23, 2026, from [\[Link\]](#)
- Straub, J. O. (2009). Fate of the antibiotic sulfamethoxazole and its two major human metabolites in a water sediment test. PubMed. [\[Link\]](#)
- Hilaris. (2012). Insecticides Mode of Action in Relation to Their Toxicity to Non-Target Organisms. Retrieved February 23, 2026, from [\[Link\]](#)

- Chen, H.-Y., et al. (2020). Analytical Detection of Sulfonamides and Organophosphorus Insecticide Residues in Fish in Taiwan. PMC. [[Link](#)]
- OI Analytical. (n.d.). Analysis of organophosphorus pesticides using GC/PFPD and EPA method 8141B. Retrieved February 23, 2026, from [[Link](#)]
- Boudreau, T. M., et al. (2003). Response of the zooplankton community and environmental fate of perfluorooctane sulfonic acid in aquatic microcosms. PubMed. [[Link](#)]
- Zhu, Y., et al. (2022). Degradation of sulfadiazine by UV/Oxone: roles of reactive oxidative species and the formation of disinfection byproducts. PubMed. [[Link](#)]
- ResearchGate. (2014). Analysis of Active Oxon Forms of Nine Organophosphorus Pesticides in Water Samples Using Gas Chromatography with Mass Spectrometric Detection. Retrieved February 23, 2026, from [[Link](#)]
- Schopfer, L. M., & Lockridge, O. (2019). Half-life of chlorpyrifos oxon and other organophosphorus esters in aqueous solution. PMC. [[Link](#)]
- Schopfer, L. M., & Lockridge, O. (2019). Half-life of chlorpyrifos oxon and other organophosphorus esters in aqueous solution. Toxicology Reports. [[Link](#)]
- Royal Society of Chemistry. (2020). Sonochemical degradation of pesticides in aqueous solution: investigation on the influence of operating parameters and degradation pathway. Retrieved February 23, 2026, from [[Link](#)]
- Singh, B. K. (2006). Microbial degradation of organophosphorus compounds. FEMS Microbiology Reviews. [[Link](#)]
- ResearchGate. (2015). Hydrolysis of chlorpyrifos in Aqueous Solutions at different Temperatures and pH. Retrieved February 23, 2026, from [[Link](#)]
- Niu, J., et al. (2018). Effects of pH and coexisting chemicals on photolysis of perfluorooctane sulfonate using an excited xenon dimer lamp. PubMed. [[Link](#)]
- Chen, S., et al. (2018). Microbial Degradation of Pesticide Residues and an Emphasis on the Degradation of Cypermethrin and 3-phenoxy Benzoic Acid: A Review. PMC. [[Link](#)]

- ResearchGate. (n.d.). Environmental persistence (half-lives) of pesticides in soils by chemicals group. Retrieved February 23, 2026, from [\[Link\]](#)
- National Pesticide Information Center. (n.d.). Pesticide Half-life. Retrieved February 23, 2026, from [\[Link\]](#)
- Li, Y., et al. (2018). Hydrolysis and Photolysis Kinetics, and Identification of Degradation Products of the Novel Bactericide 2-(4-Fluorobenzyl)-5-(Methylsulfonyl)-1,3,4-Oxadiazole in Water. PMC. [\[Link\]](#)
- MDPI. (2023). Microbial Detoxification of Residual Pesticides in Fermented Foods: Current Status and Prospects. Retrieved February 23, 2026, from [\[Link\]](#)
- ResearchGate. (2023). Impact of some selected organophosphate pesticides on non-target fish species. Retrieved February 23, 2026, from [\[Link\]](#)
- ResearchGate. (2015). A Study of the Degradation of Organophosphorus Pesticides in River Waters and the Identification of Their Degradation Products by Chromatography Coupled with Mass Spectrometry. Retrieved February 23, 2026, from [\[Link\]](#)
- Abu-Qare, A. W., & Abou-Donia, M. B. (2001). Determination of Diazinon, Chlorpyrifos, and Their Metabolites in Rat Plasma and Urine by High-Performance Liquid Chromatography. Journal of Chromatographic Science. [\[Link\]](#)
- ResearchGate. (2016). Degradation of an organophosphorus insecticide (chlorpyrifos) in simulated wastewater using advanced oxidation processes and chemical oxidation. Retrieved February 23, 2026, from [\[Link\]](#)
- Beyond Pesticides. (2024). Modes of Action of Persistent Pesticides Documented, with Ongoing Poisoning and Multigenerational Effects. Retrieved February 23, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). The gas-phase degradation of chlorpyrifos and chlorpyrifos-oxon towards OH radical under atmospheric conditions. Retrieved February 23, 2026, from [\[Link\]](#)
- Tudi, M., et al. (2021). Current status of pesticide effects on environment, human health and it's eco-friendly management as bioremediation: A comprehensive review. PMC. [\[Link\]](#)

- National Pesticide Information Center. (n.d.). Organophosphate Insecticides. Retrieved February 23, 2026, from [\[Link\]](#)
- MDPI. (2022). Combining Ultraviolet Photolysis with In-Situ Electrochemical Oxidation for Degrading Sulfonamides in Wastewater. Retrieved February 23, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). "Persistence of Some Pesticides in the Aquatic Environment". Retrieved February 23, 2026, from [\[Link\]](#)
- Costa, L. G. (2017). Organophosphorus Compounds at 80: Some Old and New Issues. Toxicological Sciences. [\[Link\]](#)
- Beyond Pesticides. (n.d.). Non-Target Insects and Beneficial Species. Retrieved February 23, 2026, from [\[Link\]](#)
- Sanderson, H., et al. (2002). Ecological impact and environmental fate of perfluorooctane sulfonate on the zooplankton community in indoor microcosms. PubMed. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Sulprofos | C₁₂H₁₉O₂PS₃ | CID 37125 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Sulprofos (Ref: NTN 9306) [\[sitem.herts.ac.uk\]](https://sitem.herts.ac.uk)
- 3. npic.orst.edu [\[npic.orst.edu\]](https://npic.orst.edu)
- 4. Document Display (PURL) | NSCEP | US EPA [\[nepis.epa.gov\]](https://nepis.epa.gov)
- 5. www3.epa.gov [\[www3.epa.gov\]](https://www3.epa.gov)
- 6. Toxicological evaluations [\[inchem.org\]](https://inchem.org)
- 7. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 8. Hydrolysis and Photolysis Kinetics, and Identification of Degradation Products of the Novel Bactericide 2-(4-Fluorobenzyl)-5-(Methylsulfonyl)-1,3,4-Oxadiazole in Water - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- 9. Half-life of chlorpyrifos oxon and other organophosphorus esters in aqueous solution - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 10. [researchgate.net](https://www.researchgate.net/) [\[researchgate.net\]](https://www.researchgate.net/)
- 11. academic.oup.com [\[academic.oup.com\]](https://academic.oup.com/)
- 12. academic.oup.com [\[academic.oup.com\]](https://academic.oup.com/)
- 13. Pesticide Half-life [\[npic.orst.edu\]](https://npic.orst.edu/)
- 14. (PDF) Advances in Analytical Methods for Organophosphorus Pesticide Detection [\[academic.oup.com\]](https://academic.oup.com/)
- 15. academic.oup.com [\[academic.oup.com\]](https://academic.oup.com/)
- 16. [ysi.com](https://www.ysi.com/) [\[ysi.com\]](https://www.ysi.com/)
- 17. Analytical Detection of Sulfonamides and Organophosphorus Insecticide Residues in Fish in Taiwan - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 18. [researchgate.net](https://www.researchgate.net/) [\[researchgate.net\]](https://www.researchgate.net/)
- To cite this document: BenchChem. [sulprofos oxon environmental persistence]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1606798/docs#sulprofos-oxon-environmental-persistence\]](https://www.benchchem.com/product/b1606798/docs#sulprofos-oxon-environmental-persistence)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)